

Preparation of GC376 Sodium Salt Stock Solutions for Laboratory Use

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Compound of Interest

Compound Name: GC376 sodium

Cat. No.: B14129987

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Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

Abstract

GC376 is a potent broad-spectrum inhibitor of 3C-like proteases (3CLpro), a crucial enzyme for the replication of many viruses, including coronaviruses.[1][2][3][4] As a prodrug, GC376 is converted to its active aldehyde form, GC373, which covalently binds to the catalytic cysteine residue of the 3CLpro active site, thereby inhibiting viral polyprotein processing.[2][5][6] This document provides detailed protocols for the preparation, storage, and handling of **GC376 sodium** salt stock solutions for various in vitro and in vivo laboratory applications.

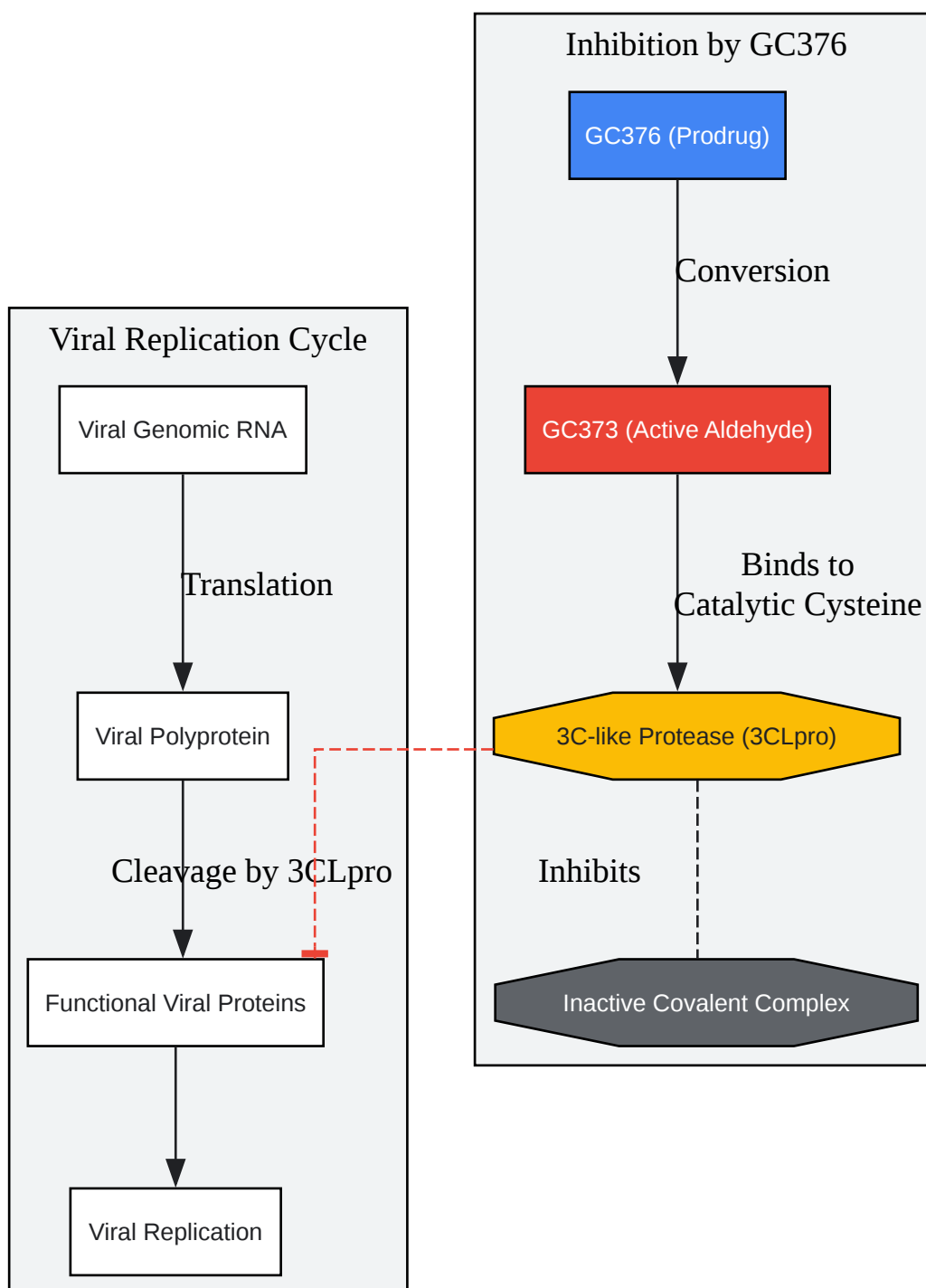
Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of **GC376 sodium** salt is presented in Table 1. Careful consideration of the solvent is critical for achieving the desired concentration and ensuring the stability of the compound.

| Property | Value |
|--------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Molecular Formula | C ₂₁ H ₃₀ N ₃ NaO ₈ S |
| Molecular Weight | 507.53 g/mol [1] [2] [4] [7] |
| CAS Number | 1416992-39-6 [1] [2] [4] |
| Appearance | White to off-white powder |
| Solubility | DMSO: 100 mg/mL (197.03 mM) [1] Ethanol: 100 mg/mL [1] Water: Insoluble [1] Aqueous Media: Forms a colloidal dispersion at high concentrations (e.g., 50 mM), becoming a clear solution upon further dilution (e.g., 5 mM). [8] At very high concentrations (~440 mM), it can form a clear, viscous solution. [8] |
| Storage (Powder) | 3 years at -20°C [1] |
| Storage (Stock Solution) | 1 year at -80°C in solvent 1 month at -20°C in solvent Avoid repeated freeze-thaw cycles [1] |

Mechanism of Action: Inhibition of Viral 3C-like Protease

GC376 acts as a prodrug that is readily converted to its active aldehyde form, GC373. GC373 targets the highly conserved 3C-like protease (3CLpro), also known as the main protease (Mpro), which is essential for cleaving viral polyproteins into functional viral proteins. The aldehyde group of GC373 forms a covalent bond with the cysteine residue in the catalytic dyad of the 3CLpro active site, effectively blocking its enzymatic activity and halting viral replication. [\[2\]](#)[\[5\]](#)[\[6\]](#)



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Caption: Mechanism of GC376 action.

Experimental Protocols

Protocol 1: Preparation of a 10 mM GC376 Sodium Salt Stock Solution in DMSO

This protocol is suitable for most in vitro applications, such as cell-based antiviral assays and enzyme inhibition assays.

Materials:

- **GC376 sodium** salt (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **GC376 sodium** salt needed:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 507.53 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 5.0753 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 5.08 mg of **GC376 sodium** salt powder and place it into a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the tube containing the **GC376 sodium** salt.
- Dissolve: Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[1]

Protocol 2: Preparation of GC376 Sodium Salt Formulation for In Vivo Studies

For in vivo applications, a biocompatible solvent system is required. The following formulation has been used for injection.

Materials:

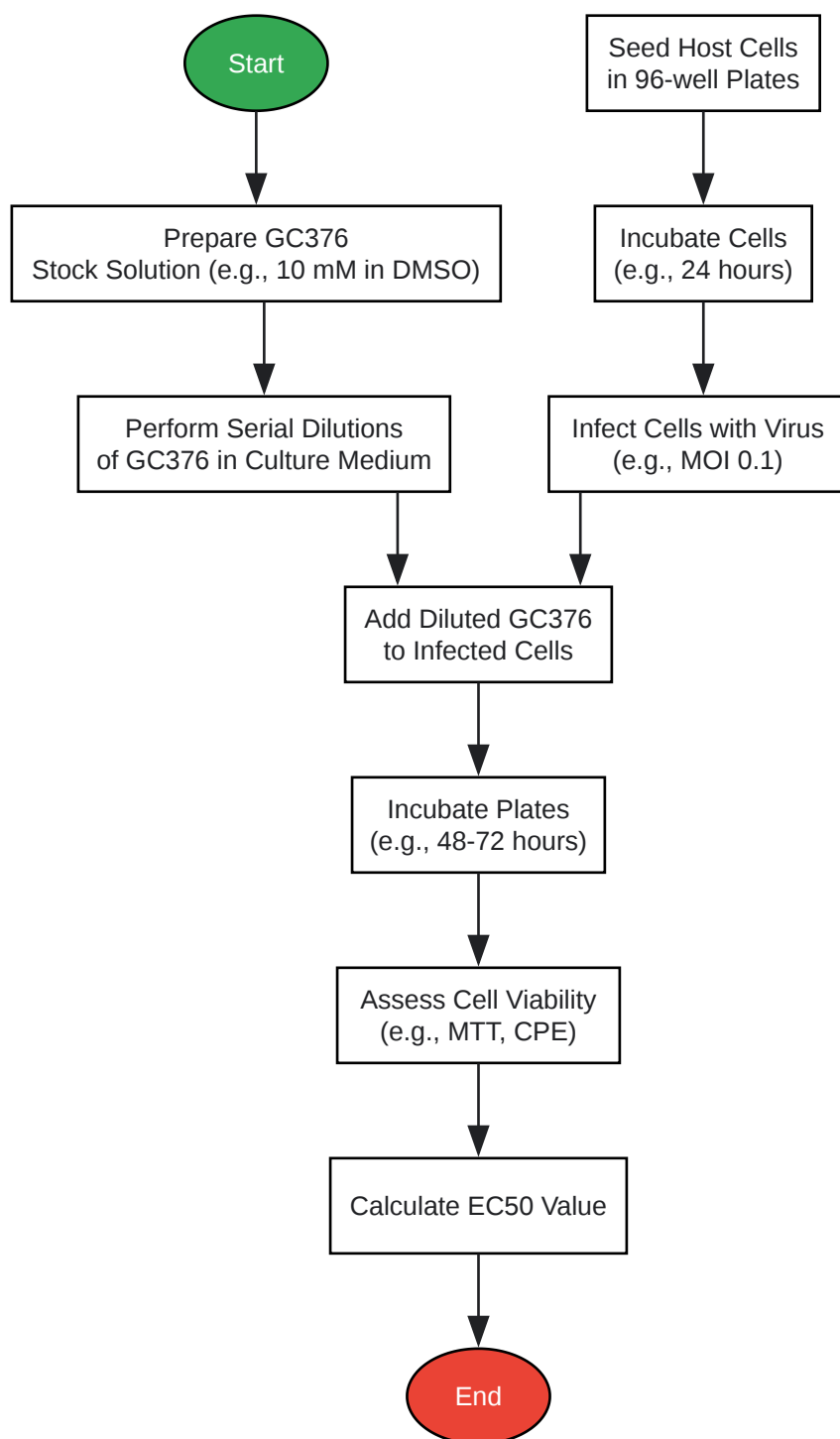
- **GC376 sodium** salt (powder)
- Ethanol (100%, non-denatured)
- Polyethylene glycol 400 (PEG-400)
- Sterile, pyrogen-free vials
- Calibrated pipettes

Procedure:

- Prepare the solvent vehicle: Prepare a solution of 10% ethanol and 90% PEG-400 by volume. For example, to prepare 10 mL of the vehicle, mix 1 mL of 100% ethanol with 9 mL of PEG-400.
- Determine the desired concentration: The concentration for in vivo studies will depend on the specific animal model and dosing regimen.
- Dissolve GC376: Weigh the required amount of **GC376 sodium** salt and add it to the prepared solvent vehicle. Vortex thoroughly until the compound is completely dissolved. The solution should be prepared fresh before use for optimal results.

Experimental Workflow for In Vitro Antiviral Assay

The following diagram outlines a typical workflow for evaluating the antiviral activity of GC376 in a cell-based assay.



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Caption: Workflow for in vitro antiviral assay.

Concluding Remarks

The protocols outlined in this document provide a foundation for the preparation and use of **GC376 sodium** salt in a laboratory setting. It is imperative to use high-quality, anhydrous solvents, particularly when preparing stock solutions in DMSO, as moisture can reduce solubility.[1] For in vivo studies, the formulation should be prepared fresh. Researchers should always adhere to appropriate safety guidelines when handling chemical compounds and viral agents. The provided information and protocols are intended for research purposes only.

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